

# Safe handling and storage procedures for 4-(Dimethoxymethyl)-2-methylpyrimidine

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## Compound of Interest

Compound Name: 4-(Dimethoxymethyl)-2-methylpyrimidine

Cat. No.: B061294

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## Application Notes and Protocols for 4-(Dimethoxymethyl)-2-methylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **4-(Dimethoxymethyl)-2-methylpyrimidine** (CAS No. 175277-33-5), a key intermediate in various synthetic applications. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

## Hazard Identification and Safety Precautions

**4-(Dimethoxymethyl)-2-methylpyrimidine** is classified with the following hazards:

- Harmful if swallowed.[[1](#)]
- Causes skin irritation.[[1](#)]
- Causes serious eye irritation.[[1](#)]
- May cause respiratory irritation.[[1](#)][[2](#)]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling this compound. This includes:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety glasses with side-shields or goggles.[1][3]
- Clothing: A lab coat or other protective clothing to prevent skin exposure.[1]
- Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood.[1][2] If dust, aerosols, or fumes are generated, ensure adequate exhaust ventilation.[1]

## Quantitative Data Summary

Property	Value	Source(s)
CAS Number	175277-33-5	[4]
Molecular Formula	C8H12N2O2	[5][6]
Molecular Weight	168.19 g/mol	[6]
Appearance	Colorless to light yellow liquid	[7]
Storage Temperature	Room Temperature or 2-8°C (refrigerated)	[7][8]
Storage Conditions	Inert atmosphere, sealed in dry conditions	[7][8]

## Experimental Protocols

### Protocol 1: General Handling and Dispensing

This protocol outlines the procedure for safely handling and dispensing **4-(Dimethoxymethyl)-2-methylpyrimidine** in a laboratory setting.

Materials:

- **4-(Dimethoxymethyl)-2-methylpyrimidine**

- Appropriate solvent (if required)
- Glassware (beakers, flasks, graduated cylinders)
- Pipettes and pipette tips
- Spatula
- Analytical balance
- Chemical fume hood
- Personal Protective Equipment (see section 1)
- Spill kit with inert absorbent material (e.g., sand, vermiculite)[[1](#)]

#### Procedure:

- Preparation: Before handling the compound, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don all required PPE.
- Weighing: If weighing a solid form or a specific amount of the liquid, do so in the fume hood. Use a tared weigh boat or suitable glassware.
- Dispensing:
  - If the compound is a liquid, use a calibrated pipette to transfer the desired volume.
  - Avoid splashing.
- Dissolving (if applicable): If making a solution, add the compound to the solvent in a flask. Cap and mix gently until dissolved.
- Cleanup:
  - Thoroughly clean any spills immediately with an inert absorbent material and dispose of it as hazardous waste.[[1](#)]
  - Wash all glassware that has come into contact with the compound.

- Wipe down the work surface in the fume hood.
- Handwashing: Wash hands thoroughly with soap and water after handling is complete.[1]

## Storage Procedures

Proper storage is essential to maintain the stability and purity of **4-(Dimethoxymethyl)-2-methylpyrimidine**.

- Container: Keep the container tightly closed.[1]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture or air.[7][8]
- Temperature: Store in a cool, dry, and well-ventilated place.[1] Recommended storage temperatures are either room temperature or refrigerated at 2-8°C.[7][8]
- Location: Store in a locked cabinet or area to restrict access.[1]
- Incompatibilities: Keep away from strong oxidizing agents.[2]

## Visualized Workflows

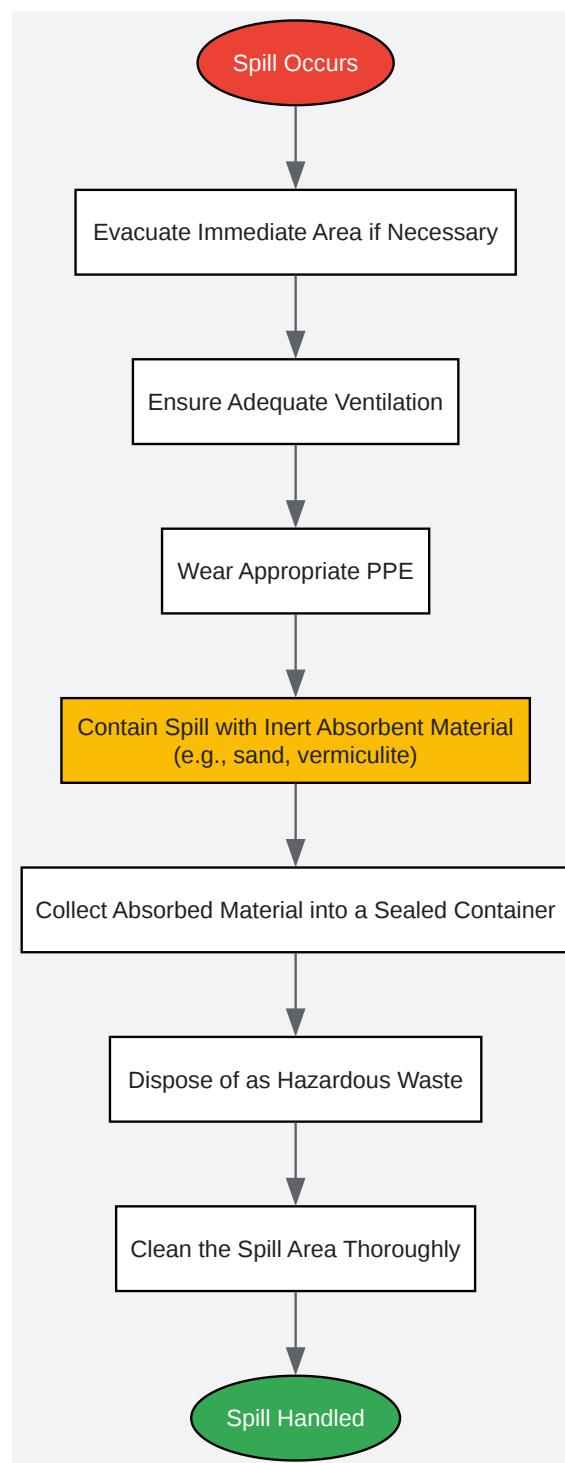
Diagram 1: Safe Handling Workflow



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Caption: Workflow for safe handling of **4-(Dimethoxymethyl)-2-methylpyrimidine**.

Diagram 2: Emergency Response for Spills



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Caption: Emergency spill response protocol.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. fishersci.com [fishersci.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. PubChemLite - 4-(dimethoxymethyl)-2-methylpyrimidine (C8H12N2O2) [pubchemlite.lcsb.uni.lu]
- 6. 4-(DIMETHOXYMETHYL)-2-METHYLPYRIMIDINE | CAS: 175277-33-5 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 7. 4-DIMETHOXYMETHYL-2-METHOXY-PYRIMIDINE CAS#: 193746-84-8 [m.chemicalbook.com]
- 8. 175277-33-5|4-(Dimethoxymethyl)-2-methylpyrimidine|BLD Pharm [bldpharm.com]
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